

# Proper Disposal of Aclerastide: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Aclerastide

Cat. No.: B1666543

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of research compounds like **Aclerastide** is a critical component of laboratory safety and operational integrity. This document provides essential guidance on the proper disposal procedures for **Aclerastide**, a peptide analog of angiotensin II. While specific disposal protocols from the manufacturer are not readily available, this guide outlines best practices based on the chemical nature of **Aclerastide** and general laboratory safety standards for peptide-based research chemicals. Adherence to these procedures is vital for personnel safety, environmental protection, and regulatory compliance.

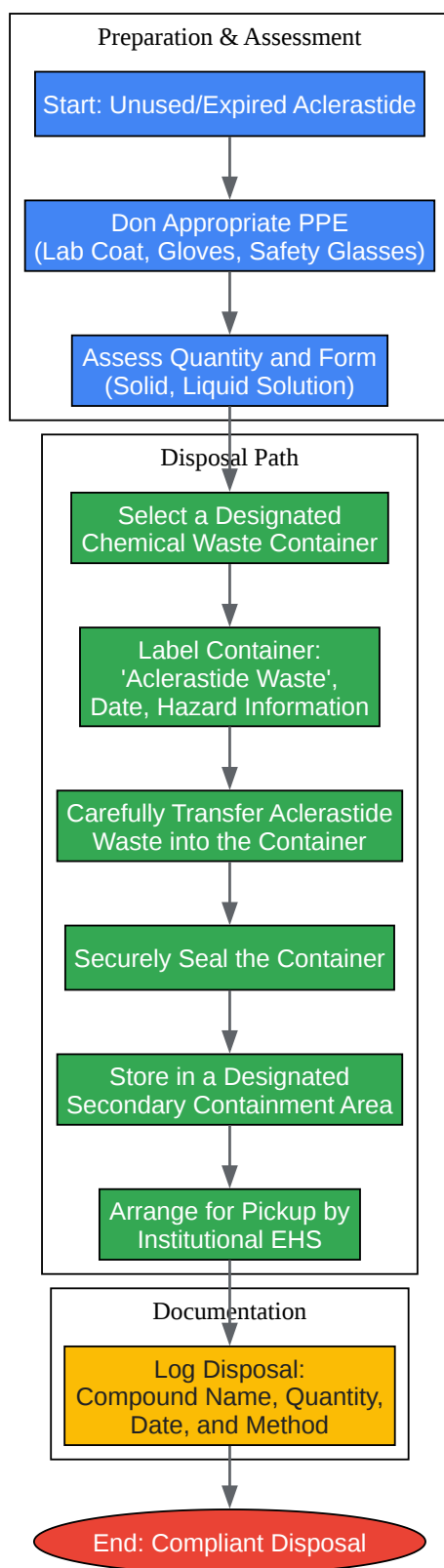
## Chemical and Physical Properties of Aclerastide

A comprehensive understanding of a compound's properties is the first step toward safe handling and disposal. The following table summarizes the computed chemical and physical properties of **Aclerastide**.

Property	Value	Source
Molecular Formula	C42H64N12O11	PubChem[1]
Molecular Weight	913.0 g/mol	PubChem[1]
IUPAC Name	(2S)-1-[(2S)-2-[(2S,3S)-2-[[[(2S)-2-[(2S)-2-[[[(2S)-2-amino-3-carboxypropanoyl]amino]-5-(diaminomethylideneamino)pentanoyl]amino]hexanoyl]amino]-3-(4-hydroxyphenyl)propanoyl]amino]-3-methylpentanoyl]amino]-3-(1H-imidazol-5-yl)propanoyl]pyrrolidine-2-carboxylic acid	PubChem[1]
CAS Number	227803-63-6	PubChem[1]
XLogP3	-2.5	PubChem[1]

## Experimental Protocol: Acclerastide Disposal Workflow

The following protocol outlines a general, step-by-step process for the safe disposal of **Acclerastide**. This workflow is based on standard laboratory practices for chemical waste management and should be adapted to comply with your institution's specific Environmental Health & Safety (EHS) guidelines.

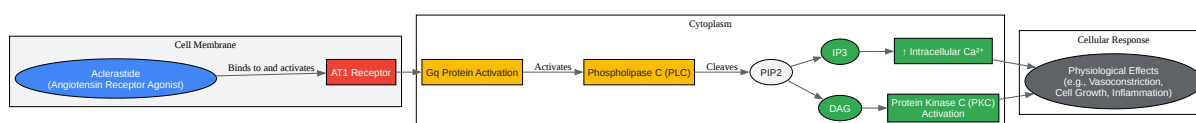


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### Acclerastide Disposal Workflow Diagram

## Signaling Pathway: Angiotensin Receptor Agonism

As an angiotensin receptor agonist, **Aclerastide** exerts its biological effects by activating angiotensin II receptors, primarily the AT1 and AT2 receptors. Understanding this signaling pathway is crucial for researchers investigating its mechanism of action. The following diagram illustrates the general signaling cascade initiated by an angiotensin receptor agonist.



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### Angiotensin Receptor Signaling Pathway

## Important Considerations

- **Consult Your Institutional EHS:** Always consult and adhere to the specific guidelines provided by your institution's Environmental Health & Safety (EHS) department. They will have the most accurate and up-to-date information regarding compliant chemical waste disposal.
- **Avoid Sewer Disposal:** Do not dispose of **Aclerastide**, or any peptide-based research chemical, down the drain. These compounds can have unintended environmental consequences.
- **Proper Labeling:** Clearly label all waste containers with the full chemical name, concentration (if in solution), and any known hazards.
- **Segregation of Waste:** Do not mix **Aclerastide** waste with other incompatible chemical waste streams.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **Aclerastide** and its waste.

By following these general guidelines and consulting with your local EHS office, you can ensure the safe and responsible disposal of **Aclerastide**, contributing to a secure and compliant laboratory environment.

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## References

- 1. Aclerastide | C42H64N12O11 | CID 9811551 - PubChem [pubchem.ncbi.nlm.nih.gov]
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